

Argon-38 in Mantle and Crustal Fluids: An In-depth Technical Guide

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Compound of Interest

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This technical guide provides a comprehensive overview of the significance, distribution, and analysis of **Argon-38** (^{38}Ar) in mantle and crustal fluids. Understanding the isotopic composition of argon in these environments offers crucial insights into geological processes, fluid origins, and the evolution of Earth's mantle and crust.

Introduction to Argon Isotopes in Geochemistry

Argon, a noble gas, possesses three stable isotopes: ^{40}Ar , ^{38}Ar , and ^{36}Ar . While ^{40}Ar is predominantly radiogenic, produced by the decay of potassium-40 (^{40}K), ^{36}Ar and ^{38}Ar are primarily primordial in origin, incorporated into the Earth during its formation. However, the abundances of ^{36}Ar and ^{38}Ar can be modified by nucleogenic and cosmogenic production within the Earth's crust and at its surface. The relative abundances of these isotopes serve as powerful tracers for identifying the sources of fluids and gases in geological systems, distinguishing between atmospheric, crustal, and mantle-derived components.

Data Presentation: Argon Isotopic Compositions

The following tables summarize the typical isotopic compositions of argon in major terrestrial reservoirs. These values are compiled from various studies and represent a synthesis of current knowledge.

Table 1: Argon Isotopic Ratios in Mantle-Derived Materials

Reservoir	Sample Type	$^{40}\text{Ar}/^{36}\text{Ar}$	$^{38}\text{Ar}/^{36}\text{Ar}$	Reference
Upper Mantle (MORB Source)	Mid-Ocean Ridge Basalt (MORB) Glasses	Up to ~40,000	~0.188 (Atmospheric)	[1]
Lower Mantle (Plume Source)	Ocean Island Basalt (OIB) Glasses	8,000 - 30,000	~0.188 (Atmospheric)	[1]
Subcontinental Lithospheric Mantle	Mantle Xenoliths (Fluid Inclusions)	<1,000 to >17,000	Variable	[2]

Table 2: Argon Isotopic Ratios in Crustal Fluids and the Atmosphere

Reservoir	Sample Type	$^{40}\text{Ar}/^{36}\text{Ar}$	$^{38}\text{Ar}/^{36}\text{Ar}$	Reference
Continental Crust	Geothermal Fluids, Natural Gases	300 - >100,000	~0.188 (Atmospheric)	[3][4]
Atmosphere	Air	298.56 ± 0.31	0.1880 ± 0.0002	[5]

Origins of Argon-38 in Mantle and Crustal Fluids

The abundance of ^{38}Ar in geological fluids is influenced by a combination of primordial, nucleogenic, and cosmogenic sources. Understanding these production pathways is essential for accurately interpreting argon isotope data.

Primordial Argon

A significant portion of the Earth's ^{38}Ar is primordial, inherited from the solar nebula during planetary accretion. This primordial component is characterized by a relatively constant $^{38}\text{Ar}/^{36}\text{Ar}$ ratio, similar to the atmospheric value.

Nucleogenic Production

In the subsurface, nuclear reactions induced by the decay of uranium (U) and thorium (Th) can produce ^{38}Ar . These reactions primarily involve the interaction of alpha particles (α) and neutrons (n) with chlorine (Cl) isotopes.

Key Nucleogenic Reactions:

- $^{35}\text{Cl} (\alpha, p) ^{38}\text{Ar}$
- $^{37}\text{Cl} (n, \gamma) ^{38}\text{Cl} \rightarrow ^{38}\text{Ar} (\beta^- \text{ decay})$

The rate of nucleogenic ^{38}Ar production is dependent on the concentrations of U, Th, and Cl in the rock matrix.

Cosmogenic Production

At or near the Earth's surface, cosmic ray spallation reactions on elements like calcium (Ca) and potassium (K) can produce ^{38}Ar . This process is particularly relevant for surface rocks and shallow groundwater systems.

Key Cosmogenic Reactions:

- $^{40}\text{Ca} (n, 2n\alpha) ^{38}\text{Ar}$
- $^{39}\text{K} (n, 2p) ^{38}\text{Ar}$

The production rate of cosmogenic ^{38}Ar decreases exponentially with depth below the surface.

Experimental Protocols: Argon Isotope Analysis of Fluid Inclusions

The analysis of argon isotopes in fluid inclusions provides direct information about the composition of ancient fluids. The following protocol outlines a typical procedure for the

analysis of argon isotopes in fluid inclusions hosted in minerals such as quartz, olivine, or calcite, using in-vacuo crushing and static vacuum mass spectrometry.

Sample Preparation

- **Mineral Separation:** Carefully separate the mineral of interest from the host rock, ensuring it is free from alteration and cross-cutting fractures.
- **Sample Cleaning:** Clean the mineral separates ultrasonically in a series of high-purity solvents (e.g., dichloromethane, methanol, and deionized water) to remove any surface contamination.
- **Drying and Loading:** Dry the cleaned samples in a vacuum oven at a low temperature (e.g., 60-80 °C) to remove adsorbed atmospheric gases. Load a precisely weighed aliquot of the sample (typically several hundred milligrams to a few grams) into a stainless-steel crusher tube.

Gas Extraction: In-Vacuo Crushing

- **Evacuation:** Attach the crusher tube to a high-vacuum extraction line and evacuate to a pressure of $< 10^{-8}$ mbar. Bake the line at ~150-200 °C to further reduce atmospheric contamination.
- **Crushing:** Once a stable high vacuum is achieved, release the crushing mechanism (e.g., a hydraulic press or a magnetic hammer) to fracture the mineral grains. This releases the gases trapped within the fluid inclusions into the extraction line.[6] The crushing can be performed in multiple steps to analyze different generations of fluid inclusions.[7]

Gas Purification

- **Removal of Active Gases:** The released gas mixture is exposed to a series of getters (e.g., SAES Getters®) at specific temperatures to remove active gases such as H₂O, CO₂, N₂, and hydrocarbons.
- **Cryogenic Separation:** The noble gases are then separated from each other using a cryogenic trap. By controlling the temperature of the trap, different noble gases can be

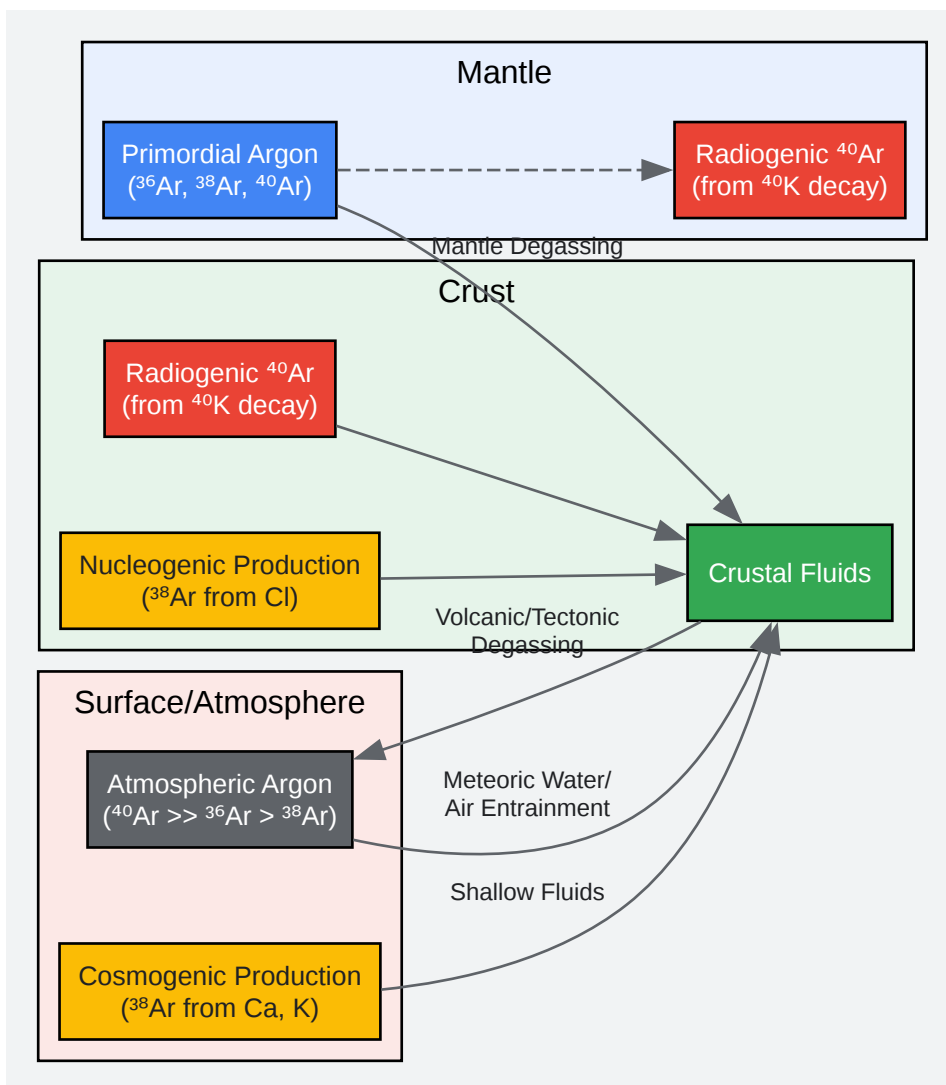
selectively adsorbed and released. Argon is typically separated from helium and neon at temperatures around $-196\text{ }^{\circ}\text{C}$ (liquid nitrogen).

Mass Spectrometric Analysis

- **Inlet to Mass Spectrometer:** The purified argon fraction is expanded into the ion source of a static vacuum noble gas mass spectrometer.
- **Isotope Measurement:** The mass spectrometer simultaneously measures the ion beams of ^{36}Ar , ^{38}Ar , and ^{40}Ar using a multi-collector system (e.g., Faraday cups and/or electron multipliers).
- **Data Acquisition and Correction:** The measured ion beam intensities are corrected for background, mass discrimination, and interfering species. The isotopic ratios are then calculated.

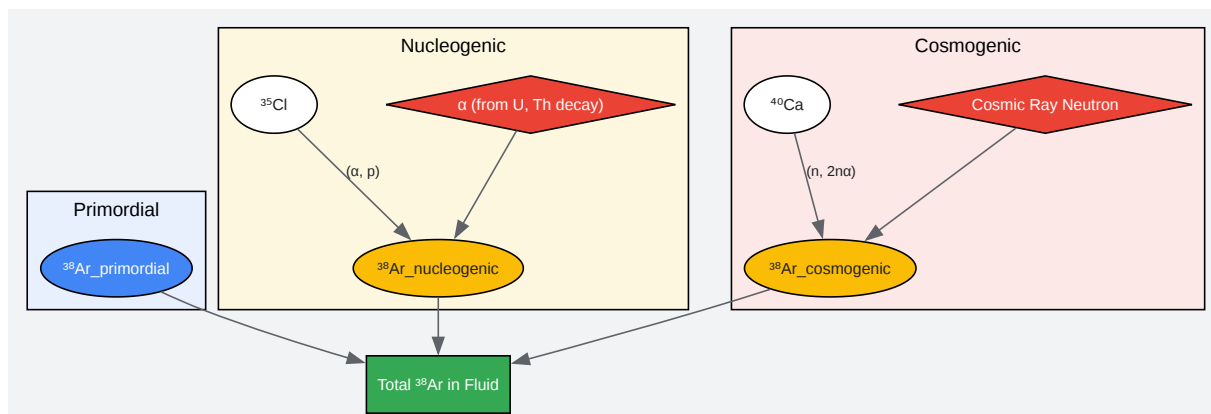
Visualization of Argon Isotope Systematics

The following diagrams, generated using the DOT language, illustrate the key relationships and workflows related to **argon-38** in mantle and crustal fluids.



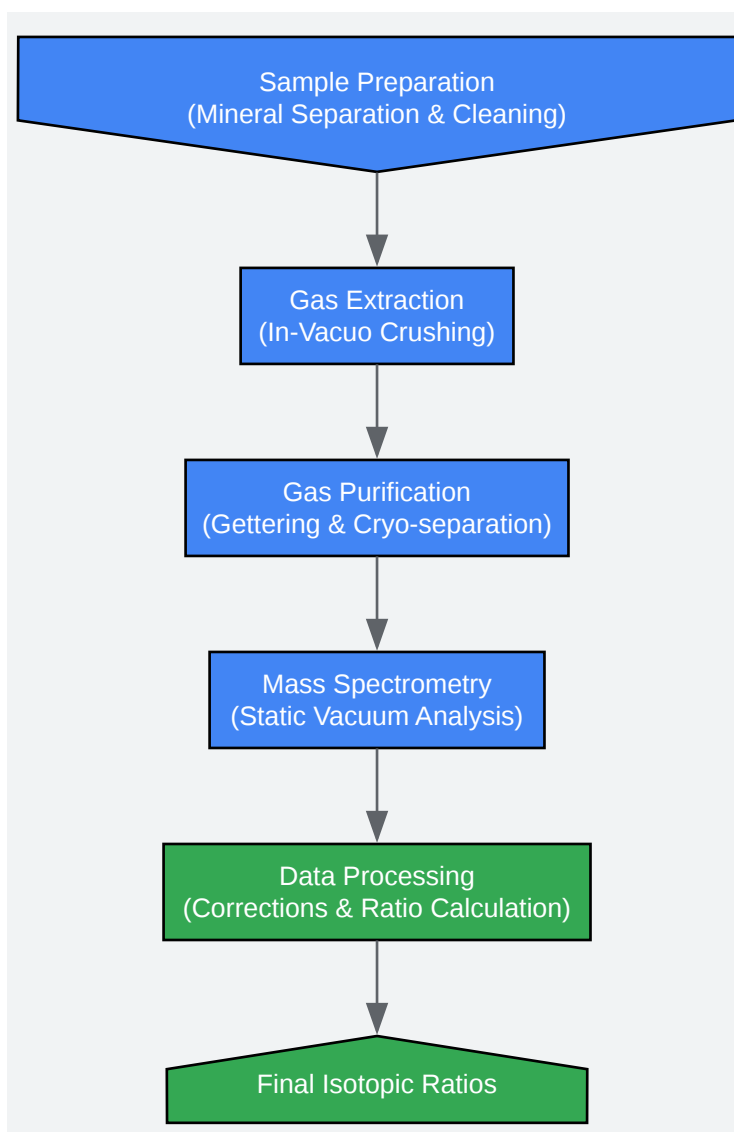
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Caption: Argon sources and reservoirs in the Earth system.



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Caption: Production pathways of **Argon-38**.



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Caption: Experimental workflow for Argon isotope analysis.

Conclusion

The study of **Argon-38** in mantle and crustal fluids is a vital tool for understanding fundamental geological processes. By carefully measuring and interpreting the isotopic composition of argon, researchers can trace the origin and movement of fluids, quantify the interaction between the mantle and crust, and gain insights into the long-term evolution of the Earth. The methodologies and data presented in this guide provide a foundation for further research in this exciting and dynamic field.

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